

An In-depth Technical Guide to the Physicochemical Properties of 4,4'-Dicyanobiphenyl

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Compound of Interest

Compound Name: 4,4'-BIPHENYLDICARBONITRILE

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of 4,4'-dicyanobiphenyl. The information is curated for researchers, scientists, and professionals in drug development who require detailed data on this compound. This document presents quantitative data in structured tables, details experimental protocols for its synthesis and purification, and includes visualizations for key workflows.

Core Physicochemical Properties

4,4'-Dicyanobiphenyl is a solid organic compound with the chemical formula $C_{14}H_8N_2$ ^[1]. It is also known by other names including biphenyl-4,4'-dicarbonitrile and 4-(4-cyanophenyl)benzonitrile^[1].

Property	Value	Source
Molecular Formula	C ₁₄ H ₈ N ₂	[1]
Molecular Weight	204.23 g/mol	[1]
Melting Point	236-240 °C	[2]
Boiling Point	332.72 °C (rough estimate)	[2]
logP (calculated)	3.097	[3]
Water Solubility (calculated)	log ₁₀ WS = -4.78 (mol/L)	[3]
Water Solubility	Insoluble	[2][4]

Spectroscopic Data

Spectrum Type	Key Peaks/Signals
Infrared (IR)	Data available, specific peaks not detailed in search results.
¹ H NMR	Data available, specific chemical shifts not detailed in search results.
Mass Spectrometry (GC-MS)	m/z Top Peak: 204, 2nd Highest: 203, 3rd Highest: 205[1].
UV-Vis	Data available, specific λmax not detailed in search results.

Solubility Profile

While quantitative solubility data in various organic solvents is not readily available in the literature, 4,4'-dicyanobiphenyl is known to be insoluble in water[2][4]. For a related compound, dimethyl biphenyl-4,4'-dicarboxylate, the solubility in DMSO is approximately 0.25 mg/mL and in dimethylformamide is approximately 1 mg/mL. It is expected that 4,4'-dicyanobiphenyl would have some solubility in common organic solvents like acetone, ethanol, dichloromethane, and toluene, which are often used in its synthesis and purification.

Acid Dissociation Constant (pKa) and Partition Coefficient (logP)

Experimentally determined pKa and logP values for 4,4'-dicyanobiphenyl are not readily available. The calculated octanol-water partition coefficient (logP) is 3.097[3]. For context, the simpler, related molecule benzonitrile has a logP of 1.56. Due to the presence of two nitrile groups, 4,4'-dicyanobiphenyl is a very weak base. The pKa of the conjugate acid is expected to be very low, likely less than that of benzonitrile, which has a pKa of -10.

Experimental Protocols

Detailed experimental protocols for the synthesis and purification of 4,4'-dicyanobiphenyl are not explicitly available. However, based on common organic chemistry procedures for similar compounds, the following protocols can be proposed.

Synthesis via Suzuki-Miyaura Coupling

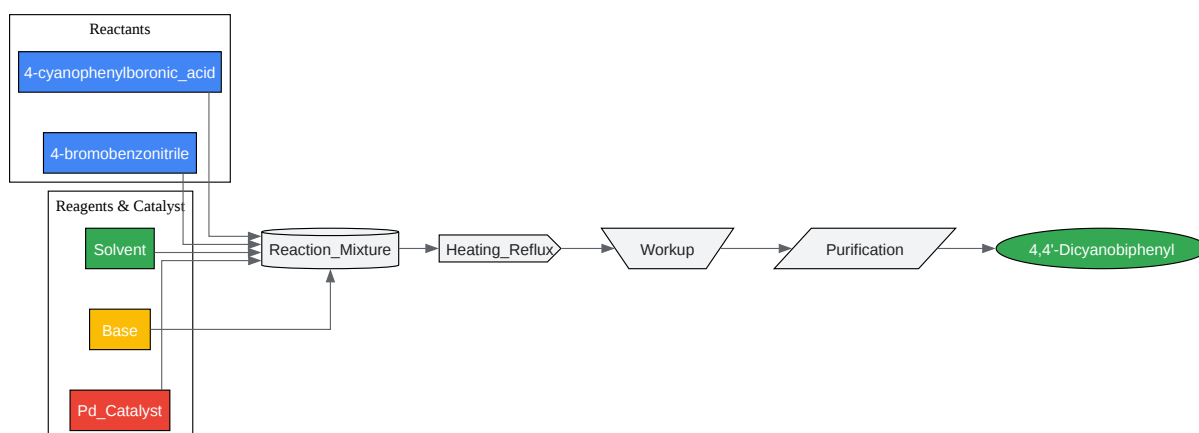
The Suzuki-Miyaura coupling is a versatile method for the formation of C-C bonds. For the synthesis of 4,4'-dicyanobiphenyl, this would involve the reaction of 4-bromobenzonitrile with 4-cyanophenylboronic acid.

Materials:

- 4-bromobenzonitrile
- 4-cyanophenylboronic acid
- Palladium catalyst (e.g., Pd(PPh₃)₄)
- Base (e.g., K₂CO₃ or K₃PO₄)
- Solvent (e.g., 1,4-dioxane/water mixture)
- Inert gas (Nitrogen or Argon)

Procedure:

- To a Schlenk flask, add 4-bromobenzonitrile (1.0 eq), 4-cyanophenylboronic acid (1.1 eq), and the base (2.0 eq).
- Add the palladium catalyst (e.g., 5 mol%).
- Evacuate the flask and backfill with an inert gas three times.
- Add the degassed solvent system (e.g., 1,4-dioxane and water).
- Heat the reaction mixture to reflux (typically 80-100 °C) and stir for 18-24 hours, monitoring the reaction progress by TLC or HPLC.
- Upon completion, cool the reaction mixture to room temperature.
- Add water and extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- The crude product can then be purified by recrystallization.



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Caption: Workflow for the Suzuki-Miyaura synthesis of 4,4'-dicyanobiphenyl.

Purification by Recrystallization

Recrystallization is a common technique for purifying solid organic compounds. Ethanol is a suitable solvent for the recrystallization of many biphenyl derivatives.

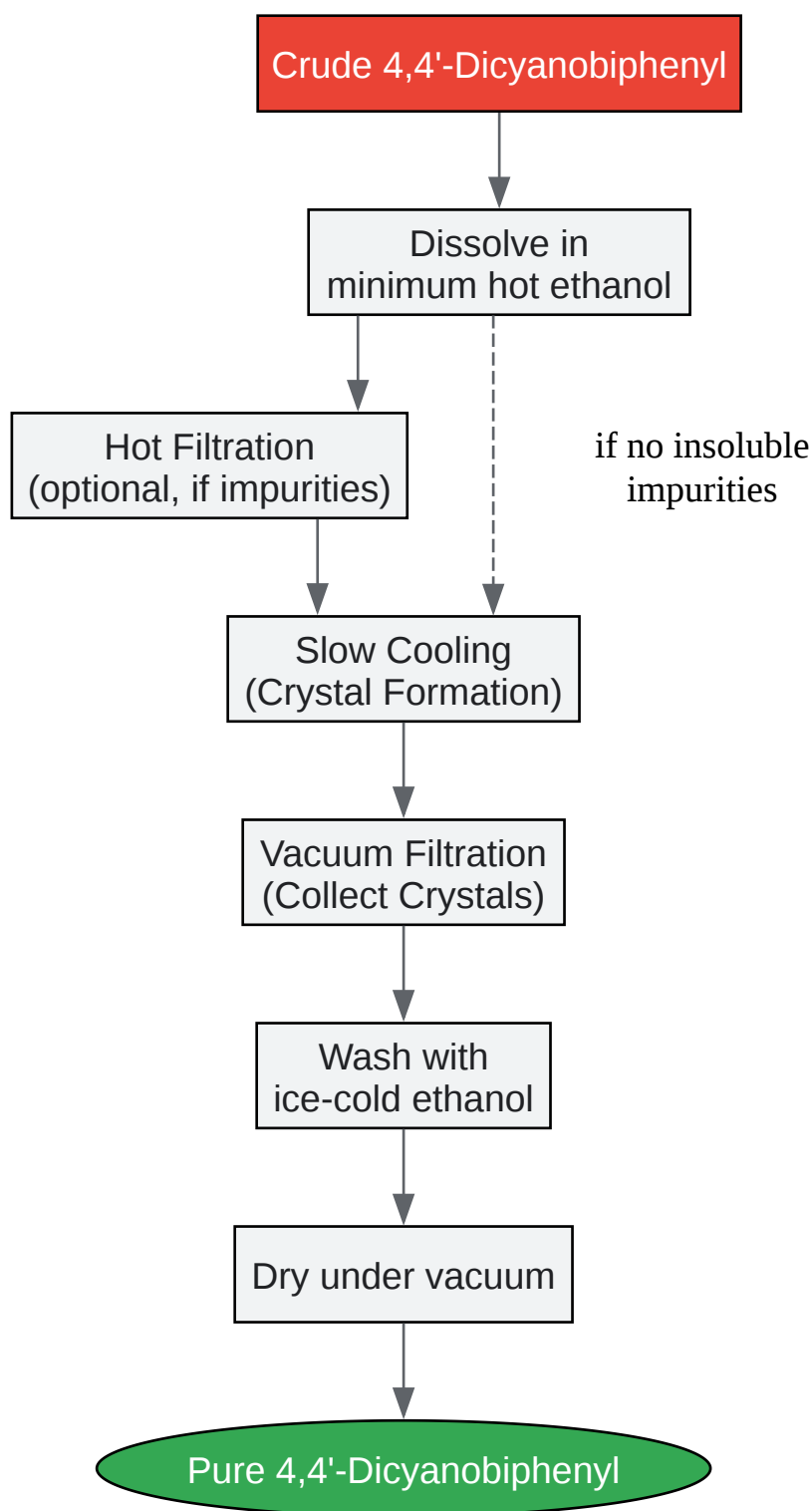
Materials:

- Crude 4,4'-dicyanobiphenyl
- Ethanol (reagent grade)

- Activated charcoal (optional)
- Büchner funnel and flask
- Filter paper

Procedure:

- Place the crude 4,4'-dicyanobiphenyl in an Erlenmeyer flask.
- Add a minimal amount of hot ethanol to dissolve the solid completely. The solution should be saturated at the boiling point of the ethanol.
- If colored impurities are present, add a small amount of activated charcoal and boil for a few minutes.
- Perform a hot gravity filtration to remove the charcoal and any other insoluble impurities.
- Allow the filtrate to cool slowly to room temperature. Crystal formation should occur as the solution cools.
- Further cool the flask in an ice bath to maximize crystal yield.
- Collect the crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of ice-cold ethanol to remove any remaining impurities.
- Dry the purified crystals in a vacuum oven.



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Caption: General workflow for the purification of 4,4'-dicyanobiphenyl by recrystallization.

Analytical Methods

High-Performance Liquid Chromatography (HPLC)

A reversed-phase HPLC method can be employed for the analysis of 4,4'-dicyanobiphenyl.

- Column: C18 column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- Mobile Phase: A mixture of acetonitrile and water, potentially with a small amount of acid like phosphoric acid or formic acid for MS compatibility.
- Detection: UV detection at a wavelength corresponding to the absorbance maximum of 4,4'-dicyanobiphenyl.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable technique for the identification and quantification of 4,4'-dicyanobiphenyl.

- Column: A nonpolar or semi-polar capillary column.
- Carrier Gas: Helium.
- Injection: Split or splitless injection depending on the concentration.
- Detection: Mass spectrometry, monitoring for the molecular ion at m/z 204.

Applications in Research and Development

4,4'-Dicyanobiphenyl serves as a key intermediate in the synthesis of various materials and compounds. Its rigid biphenyl core and terminal nitrile groups make it a valuable building block in the preparation of:

- Liquid Crystals: The linear shape and polar nitrile groups are common features in molecules that exhibit liquid crystalline properties.
- Pharmaceutical Intermediates: It is used in the synthesis of more complex molecules with potential therapeutic applications.

- Porous Membranes: It can be used in the preparation of triazine-framework-based porous membranes.

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